

Dehydroacetic Acid: A Comprehensive Technical Guide on its Chemical Properties and Structure

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Compound of Interest

Compound Name: Dehydroacetic acid

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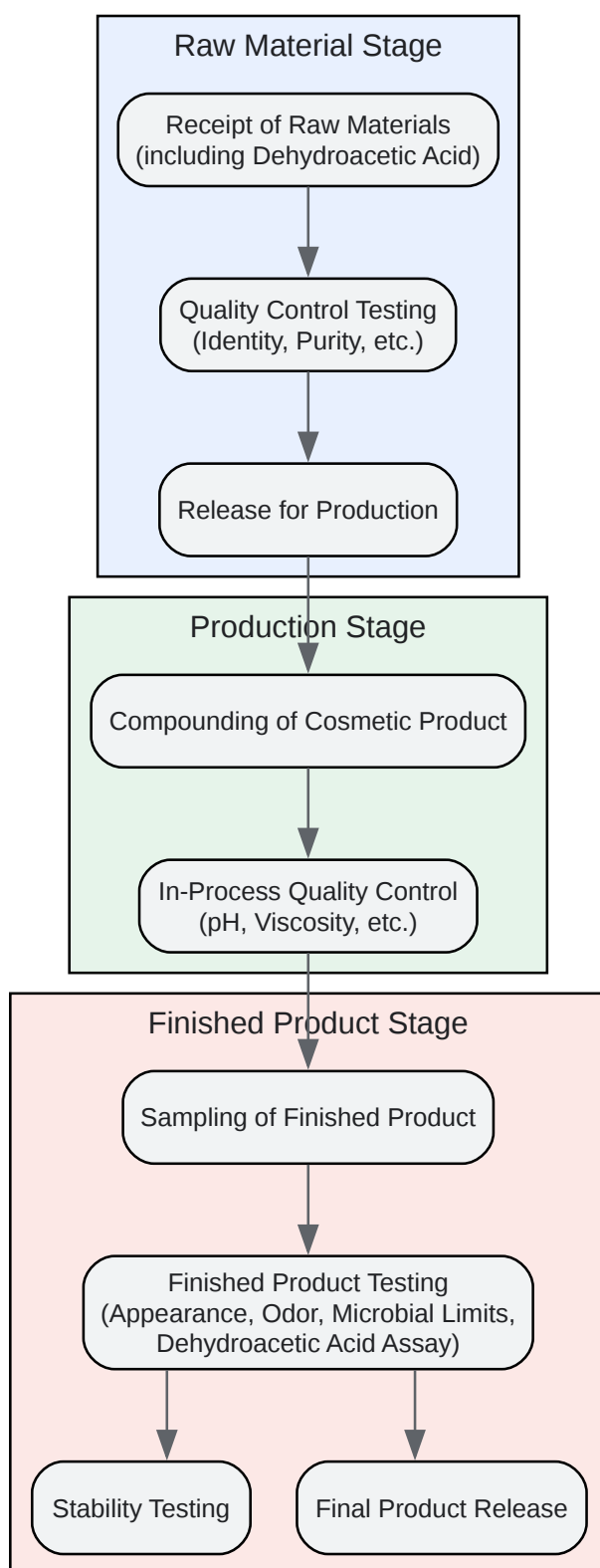
Introduction

Dehydroacetic acid (DHA), a pyrone derivative, is a versatile organic compound with significant applications across various industries, including cosmetics, food preservation, and pharmaceuticals. Its efficacy as a fungicide and bactericide has made it a subject of interest for researchers and formulation scientists.^{[1][2]} This technical guide provides an in-depth exploration of the chemical properties and structural features of **dehydroacetic acid**, offering valuable data and methodologies for professionals in research and development.

Chemical Structure and Tautomerism

Dehydroacetic acid, with the IUPAC name 3-acetyl-2-hydroxy-6-methyl-4H-pyran-4-one, exists in a tautomeric equilibrium between its keto and enol forms.^{[3][4][5]} This dynamic equilibrium is crucial to its chemical reactivity and biological activity.

The predominant tautomers are the 4-hydroxy enol form and the 2-hydroxy enol form. The equilibrium between these forms is influenced by factors such as the solvent and pH.



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